

# Propaquizafop application in oilseed rape and sugar beet

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## Compound Focus: Propaquizafop

CAS No.: 111479-05-1

Cat. No.: S540285

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## Propaquizafop: Chemical Profile and Properties

Table 1: Basic Chemical and Regulatory Identity of Propaquizafop

Property	Description
IUPAC Name	2-isopropylideneaminoxyethyl (R)-2-[4-(6-chloroquinoxalin-2-yloxy)phenoxy]propionate [1]
CAS RN	111479-05-1 [1] [2]
Molecular Formula	C <sub>22</sub> H <sub>22</sub> ClN <sub>3</sub> O <sub>5</sub> [1]
Molecular Mass	443.88 g/mol [1]
Pesticide Type	Selective, systemic herbicide [1]
Substance Group	Aryloxyphenoxypropionate (FOP) [1]
Mode of Action	Acetyl CoA carboxylase (ACCase) inhibitor (HRAC Group A, WSSA Group 1); disrupts fatty acid biosynthesis [1]

Property	Description
Physical State	Off-white or earthy yellow powder [1] [2]
Minimum Purity	>=92% [2]
EU Inclusion Expires	28/02/2027 [1]

Table 2: Key Physicochemical and Environmental Fate Data

Property	Value	Conditions / Notes
Water Solubility	0.63 mg/L	At 20°C and pH 7 [1]
Melting Point	66.3 °C	[1]
Environmental Fate Alert	Moderate	Moderately persistent and mobile [1]
Ecotoxicity Alert	Moderate	Moderate toxicity to birds, fish, Daphnia, bees, and earthworms [1]
Human Health Alert	Moderate	Possible carcinogen and genotoxic; moderate chronic mammalian toxicity [1]
Persistence (Forever Chemical)	Yes	Based on environmental persistence criteria [1]

## Application in Oilseed Rape

**Propaquizafop** is a key tool for managing grass weeds and volunteer cereals in oilseed rape, typically applied as an early post-emergence treatment [3].

Table 3: Application Protocol for Oilseed Rape

Parameter	Specification
Target Weeds	Volunteer cereals, Annual meadow grass (up to 3 leaves), Italian ryegrass, and other grass weeds [1] [3]
Application Timing	Early post-emergence, from crop emergence up to the 4-leaf stage [3]. Accurate timing is critical for efficacy [3].
Example Product	<b>FALCON</b> (100 g/L propaquizafop) [3]
Application Note	Can be used in crops with companion buckwheat for CSFB management with minimal effect [3].
Dose Rate	Dependent on target weed and growth stage. <b>Reduced rates are typically used for volunteer cereals</b> [3].

## Application in Sugar Beet

**Propaquizafop** is also registered for use in sugar beet, offering control over a similar spectrum of grass weeds [1] [2].

**Table 4: Application Protocol for Sugar Beet**

Parameter	Specification
Target Weeds	Annual grass weeds and volunteer cereals [1]
Application Timing	Post-emergence, after weeds have emerged.
Example Product	<b>Ready (M21164)</b> [4] / <b>Shogun</b> [1]
Application Note	Used as a foliar spray for selective control within the crop [1].

## Experimental Application Protocol

This standardized protocol can be adapted for field efficacy trials.

## 1. Experimental Design

- **Layout:** Randomized Complete Block Design (RCBD) with a minimum of four replications.
- **Treatments:** Include multiple doses of **propaquizafop**, a non-treated control plot, and a standard herbicide reference product for comparison.
- **Plot Size:** Minimum of 10 m<sup>2</sup> to ensure reliable data collection and minimize edge effects.

## 2. Herbicide Application

- **Calibration:** Calibrate the sprayer before application to ensure accurate and even distribution. Use a boom sprayer equipped with flat fan nozzles.
- **Water Volume:** Apply at a volume of **200-300 L per hectare**.
- **Pressure:** Maintain a consistent pressure of 2.0-3.0 bar.
- **Carrier:** Use water as the carrier. The formulation (e.g., EC) should be mixed with water to form a homogeneous spray solution [1] [3].

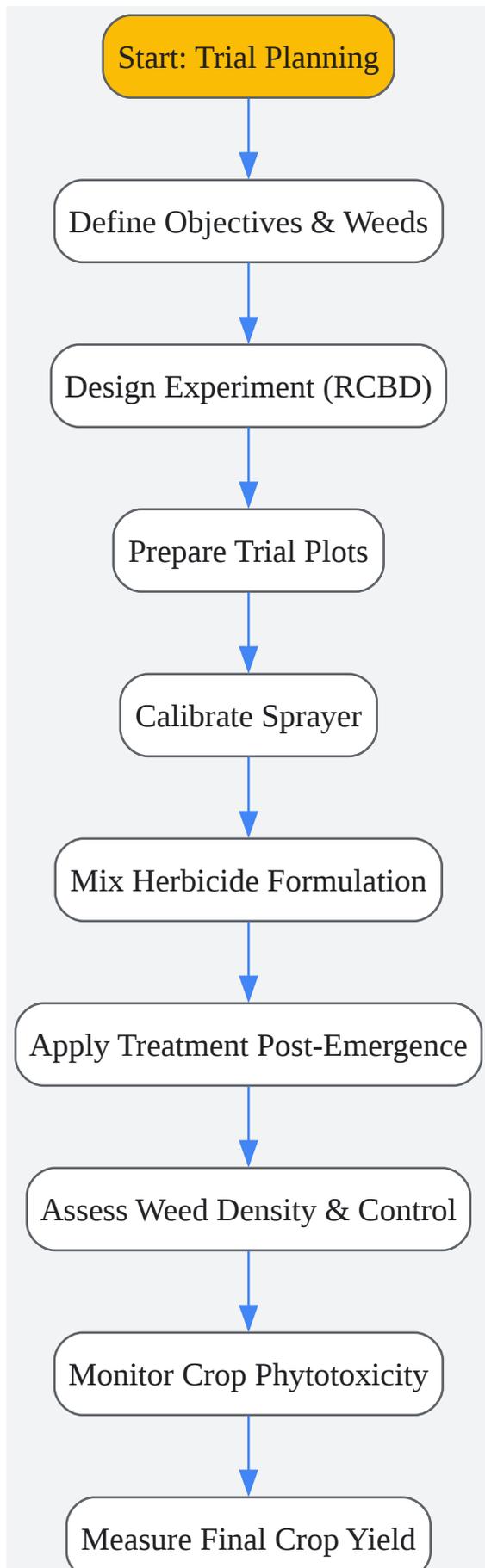
## 3. Data Collection and Assessment

- **Weed Density:** Count the number of each target weed species per square meter in each plot before application and at regular intervals after application (e.g., 14, 28, and 56 Days After Treatment - DAT).
- **Weed Control Efficacy:** Visually assess the percentage control of each weed species relative to the non-treated control plot at 14, 28, and 56 DAT. Use a standard scale (0% = no effect, 100% = complete control).
- **Crop Phytotoxicity:** Visually assess any crop injury (e.g., chlorosis, necrosis, stunting) at the same intervals, rating on a scale of 0% (no injury) to 100% (complete plant death).
- **Crop Yield:** At harvest, measure the yield from each plot (e.g., kg/ha for sugar beet root or tons/ha for oilseed rape seed) to determine the economic impact of the treatment.

## 4. Data Analysis

- Subject all collected data to analysis of variance (ANOVA).
- Separate means using an appropriate test (e.g., Tukey's HSD test) at a significance level of  $p \leq 0.05$ .

The experimental workflow for a **propaquizafop** efficacy trial is as follows:





End: Data Analysis & Report

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## Stewardship and Resistance Management

- **Weed Resistance:** Resistance to **propaquizafop** has been recorded in species like *Alopecurus myosuroides* and *Eleusine indica* [1]. To mitigate resistance, **always use propaquizafop within a diverse weed management program** and in rotation or mixture with herbicides from different mode of action groups [3].
- **Environmental Stewardship:** **Propaquizafop** is moderately mobile and persistent, posing a potential risk to water courses [1]. Adhere to local environmental stewardship schemes, such as the UK Voluntary Initiative, to prevent runoff and leaching [3].
- **Human Safety:** As a possible carcinogen and genotoxicant, wear appropriate personal protective equipment (PPE) during handling and application [1].

## Reference Summary

- **University of Hertfordshire PPDB (2014).** Provides comprehensive data on the chemistry, properties, ecotoxicity, and environmental fate of **propaquizafop** [1].
- **ADAMA Autumn Blog (2025).** Details the practical use of **propaquizafop** (as FALCON) in oilseed rape for post-emergence grass weed control, including integration with companion crops [3].
- **BCPC Online UK Pesticide Guide (March 2025).** Lists the approval status of new **propaquizafop** products (e.g., Ready M21164) in the UK, confirming its current regulatory status for use [4].

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## References

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3. Powering-up Post-Emergence Weed Control in Oilseed Rape [adama.com]

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